

# 2,3-Dimethyl-2-butene material safety data sheet (MSDS) information

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## Compound of Interest

Compound Name: 2,3-Dimethyl-2-butene

Cat. No.: B165504

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## Technical Support Center: 2,3-Dimethyl-2-butene

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **2,3-Dimethyl-2-butene** (CAS No: 563-79-1). It includes a summary of material safety data, answers to frequently asked questions, and troubleshooting guides for common experimental issues.

## Material Safety and Physical Properties

For easy reference, the quantitative data regarding the physical, chemical, and safety properties of **2,3-Dimethyl-2-butene** are summarized below.

### Table 1: Physical and Chemical Properties

Property	Value
Molecular Formula	C6H12[1][2]
Molecular Weight	84.16 g/mol [2]
Appearance	Clear, colorless liquid[3]
Boiling Point	72-73 °C[1][4]
Melting Point	-75 °C[1][4]
Density	0.708 g/mL at 25 °C[1][5]
Vapor Pressure	126 mmHg[2][6]
Flash Point	-16 °C (2 °F)[4]
Refractive Index	n20/D 1.412[5]
Solubility	Insoluble in water; Soluble in organic solvents like benzene, toluene, and ethanol[3][4]

## Table 2: Safety and Hazard Information

Hazard Category	Description
GHS Classification	Highly flammable liquid and vapor (H225)[1][7]; May be fatal if swallowed and enters airways (H304)[1][2]; May cause drowsiness or dizziness (H336)[1]
Fire Hazard	Severe fire hazard when exposed to heat, flame, or oxidizers. Vapors are heavier than air and may travel to an ignition source.[1][3]
Health Hazards	May cause skin and eye irritation[3][7]. Inhalation of high vapor concentrations can lead to dizziness, headaches, and nausea[8]. Aspiration into the lungs may cause serious damage[8][9].
Incompatible Materials	Strong oxidizing agents, strong acids, and peroxy compounds[4][9]. Avoid contamination with nitrates and chlorine bleaches[1].
Storage Temperature	2-8°C in a flammables area[5][8].

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2,3-Dimethyl-2-butene**?

A1: **2,3-Dimethyl-2-butene** is a highly flammable liquid and vapor, posing a significant fire risk.[1][7] It can be fatal if swallowed and enters the airways due to aspiration risk.[1][8] It may also cause skin and eye irritation, and inhalation can lead to drowsiness or dizziness.[1][3]

Q2: What personal protective equipment (PPE) should be worn when handling this chemical?

A2: When handling **2,3-Dimethyl-2-butene**, it is essential to wear appropriate PPE. This includes chemical safety goggles or eyeglasses, protective gloves (such as neoprene or nitrile rubber), and suitable protective clothing to prevent skin exposure.[3][7] If there is a risk of inhalation, a NIOSH/MSHA approved respirator should be used.[7][9]

Q3: How should **2,3-Dimethyl-2-butene** be stored?

A3: It should be stored in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable materials.[3][8] Keep it away from heat, sparks, open flames, and other ignition sources.[1][8] The recommended storage temperature is between 2-8°C.[5]

Q4: What materials are incompatible with **2,3-Dimethyl-2-butene**?

A4: Avoid contact with strong oxidizing agents, strong acids, and peroxy compounds.[4][9] Materials such as nitrates and chlorine bleaches should also be avoided as they may cause ignition.[1]

Q5: Is **2,3-Dimethyl-2-butene** sensitive to air?

A5: Yes, it is sensitive to air and can be oxidized upon long-term contact.[4] Some sources recommend storing it under an inert gas.[10]

## Troubleshooting Guide

Q1: I observe unexpected side products in my reaction. What could be the cause?

A1: The formation of unexpected side products could be due to the oxidation of **2,3-Dimethyl-2-butene**, as it is known to be sensitive to air.[4] Ensure your reaction is conducted under an inert atmosphere (e.g., nitrogen or argon) and that the solvent is appropriately dried. Additionally, check for any contamination from incompatible materials like oxidizing agents.[1]

Q2: My experiment requires precise temperature control, but the reaction is overheating. Why might this happen?

A2: **2,3-Dimethyl-2-butene** is highly flammable and has a low flash point.[4][7] Exothermic reactions involving this compound can lead to rapid temperature increases. Ensure your cooling system is adequate for the scale of your reaction. Using a dropwise addition method for reagents can also help manage the reaction rate and temperature.

Q3: What should I do in the event of a small spill in the laboratory?

A3: For a small spill, immediately remove all sources of ignition.[1] Absorb the spill with an inert material like vermiculite, dry sand, or earth, and collect the residue into a designated flammable

waste container.[1][3] Ensure the area is well-ventilated. Avoid breathing vapors and prevent the spill from entering drains.[1][10]

Q4: What are the correct first aid procedures for exposure to **2,3-Dimethyl-2-butene**?

A4:

- Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[7][9]
- Skin Contact: Remove all contaminated clothing immediately. Wash the affected skin area with soap and running water.[1][7]
- Inhalation: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek medical attention if symptoms occur.[8][9]
- Ingestion: Do NOT induce vomiting. Immediately call a poison control center or a doctor. If vomiting occurs naturally, have the person lean forward to reduce the risk of aspiration.[1][8]

## Experimental Protocol: Ozonolysis of **2,3-Dimethyl-2-butene**

Ozonolysis is a common reaction involving alkenes. The reaction of ozone with **2,3-Dimethyl-2-butene** has been a subject of investigation to understand atmospheric chemistry and hydroxyl radical formation.

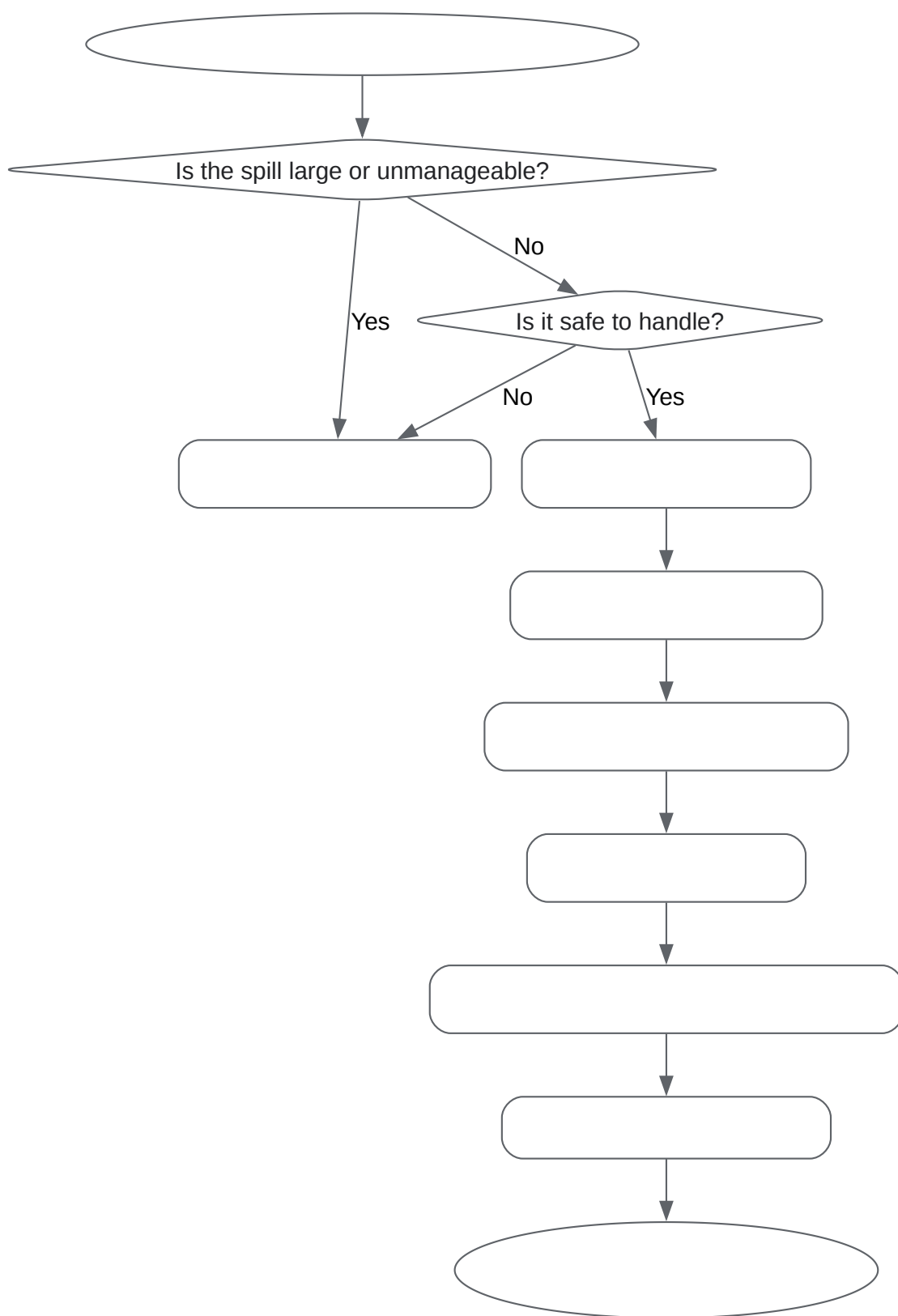
Methodology:

- Reaction Setup: The experiment is typically conducted in a flow-tube reactor interfaced with a detection system like a UV photoelectron spectrometer or a mass spectrometer.
- Reagent Preparation: A stream of **2,3-Dimethyl-2-butene** vapor is generated by passing a carrier gas (e.g., Helium) over a liquid sample of the compound at a controlled temperature.
- Ozone Generation: Ozone (O<sub>3</sub>) is produced by flowing oxygen gas through an ozone generator.

- **Reaction Initiation:** The **2,3-Dimethyl-2-butene** vapor and ozone are mixed in the flow tube. The reaction is often studied in the dark to prevent photochemical side reactions.<sup>[5]</sup>
- **Product Analysis:** The reaction products are continuously monitored by the spectrometer to identify and quantify the species formed, such as acetone and hydroxyl radicals.<sup>[5]</sup>
- **Safety Precautions:** The entire experiment must be conducted in a well-ventilated fume hood. Ozone is a toxic gas, and **2,3-Dimethyl-2-butene** is highly flammable. All standard safety protocols for handling these substances must be strictly followed.

## Logical Workflow Diagram

The following diagram illustrates a logical workflow for responding to a chemical spill of **2,3-Dimethyl-2-butene** in a laboratory setting.



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Caption: Workflow for handling a **2,3-Dimethyl-2-butene** spill.

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## References

- 1. static.cymitquimica.com [static.cymitquimica.com]
- 2. 2,3-Dimethyl-2-butene | C<sub>6</sub>H<sub>12</sub> | CID 11250 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2,3-Dimethyl-2-butene(563-79-1)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 4. chembk.com [chembk.com]
- 5. 2,3-二甲基-2-丁烯 ≥99% | Sigma-Aldrich [sigmaaldrich.com]
- 6. 2,3-Dimethyl-2-butene - Hazardous Agents | Haz-Map [haz-map.com]
- 7. gelest.com [gelest.com]
- 8. fishersci.com [fishersci.com]
- 9. fishersci.com [fishersci.com]
- 10. sigmaaldrich.com [sigmaaldrich.com]
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